

# An In-depth Technical Guide to Ethyl Benzenesulfonate: Molecular Formula and Weight

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## Compound of Interest

Compound Name: Ethyl benzenesulfonate

Cat. No.: B028296

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For Researchers, Scientists, and Drug Development Professionals

This guide provides core molecular information for **Ethyl Benzenesulfonate**, a chemical compound relevant in various research and development applications. The following sections detail its fundamental chemical identifiers.

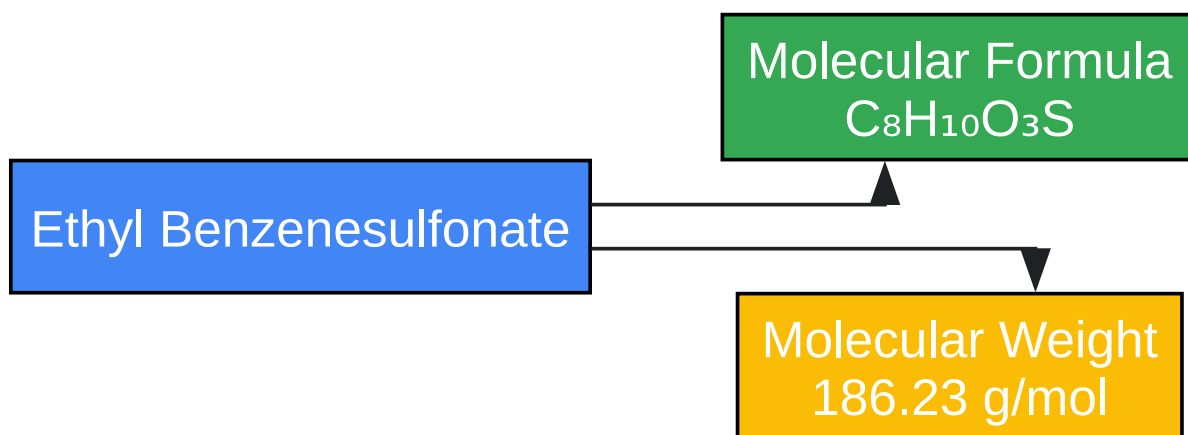
## Quantitative Molecular Data

The essential molecular details of **Ethyl Benzenesulfonate** are summarized below. This data is fundamental for stoichiometric calculations, analytical characterization, and formulation development.

Parameter	Value	Citations
Molecular Formula	C <sub>8</sub> H <sub>10</sub> O <sub>3</sub> S	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	186.23 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
186.228 g/mol	<a href="#">[4]</a>	
CAS Number	515-46-8	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a>

## Visualization of Core Properties

To illustrate the direct relationship between the compound and its primary molecular identifiers, the following diagram is provided.



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Caption: Relationship between **Ethyl Benzenesulfonate** and its molecular properties.

This guide serves as a foundational reference for professionals engaged in scientific research and drug development, ensuring accurate and reliable data for experimental and theoretical applications.

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## References

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